

Unraveling the Molecular Identity of 2-Hexyl-1-dodecanol: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hexyl-1-dodecanol

Cat. No.: B1181050

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of a molecule's fundamental properties is paramount. This technical guide provides a detailed examination of the molecular weight and chemical formula of **2-Hexyl-1-dodecanol**, a branched-chain primary alcohol. Due to inconsistencies in nomenclature across chemical suppliers and databases, this guide also addresses the closely related compound, 2-Hexyl-1-decanol, to prevent potential confusion.

Molecular Formula and Weight

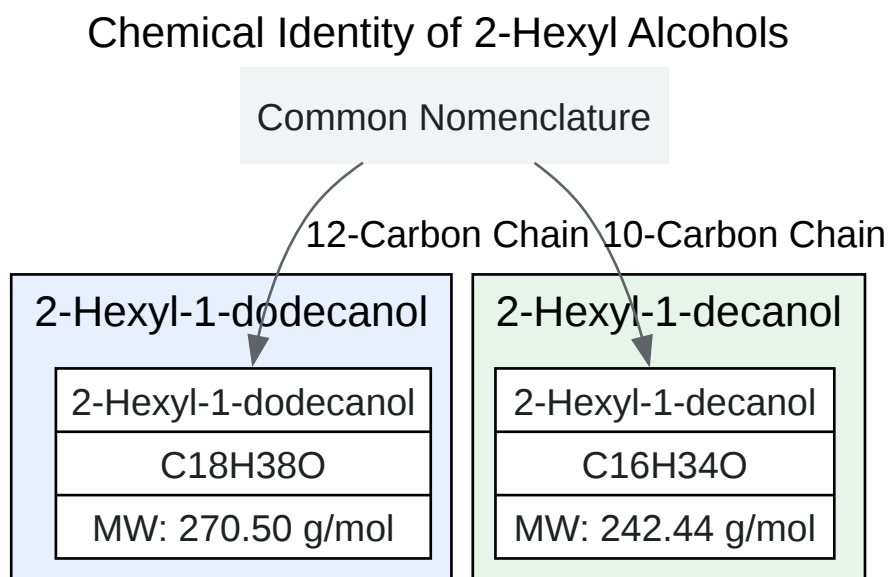
The molecular characteristics of these compounds are summarized below. It is crucial to note the distinction between **2-Hexyl-1-dodecanol** and 2-Hexyl-1-decanol, as the difference in their carbon backbones significantly impacts their molecular weight.

Compound Name	Chemical Formula	Molecular Weight (g/mol)
2-Hexyl-1-dodecanol	C18H38O	270.50
2-Hexyl-1-decanol	C16H34O	242.44

The discrepancy in data arises from the parent alcohol chain: "-dodecanol" signifies a 12-carbon chain, while "-decanol" indicates a 10-carbon chain. The "2-Hexyl" substituent adds six carbons to the second position of the main chain.

Chemical Structure and Nomenclature

To clarify the relationship between the chemical names and their corresponding molecular formulas, the following diagram illustrates the structural information.



[Click to download full resolution via product page](#)

Nomenclature and Molecular Properties

This visualization clearly distinguishes between the two commonly referenced compounds, linking their names to their respective chemical formulas and molecular weights. Researchers should exercise diligence in verifying the specific carbon chain length when sourcing or utilizing these alcohols to ensure the correct compound is being used in experimental protocols.

- To cite this document: BenchChem. [Unraveling the Molecular Identity of 2-Hexyl-1-dodecanol: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1181050#2-hexyl-1-dodecanol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1181050#2-hexyl-1-dodecanol-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com